

A Comprehensive Technical Guide to 2-Methylbenzylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and relevant biological pathways of **2-Methylbenzylamine**, a versatile primary amine used as a building block in the synthesis of various organic compounds, including pharmaceuticals.

Core Molecular Data

2-Methylbenzylamine, also known as o-methylbenzylamine, is a colorless to pale yellow liquid. Key quantitative data regarding its molecular properties are summarized in the table below for easy reference.



Property	Value	Citations
Molecular Formula	C ₈ H ₁₁ N	[1][2][3]
CH ₃ C ₆ H ₄ CH ₂ NH ₂	[4][5]	
Molecular Weight	121.18 g/mol	[1][3][4][5]
121.183 g/mol	[2]	
CAS Number	89-93-0	[2][4][5]
Density	0.977 g/mL at 25 °C	[5]
Boiling Point	199 °C	[5]
Refractive Index	n20/D 1.544	[5]

Synthesis of 2-Methylbenzylamine

A common method for the synthesis of **2-Methylbenzylamine** is the reductive amination of 2-methylbenzaldehyde. This process typically involves the reaction of the aldehyde with an amine source, such as ammonia or ammonium formate, to form an imine intermediate, which is subsequently reduced to the desired amine.

Experimental Protocol: Reductive Amination

The following protocol is a representative example of the synthesis of a benzylamine derivative via reductive amination and can be adapted for **2-Methylbenzylamine**.

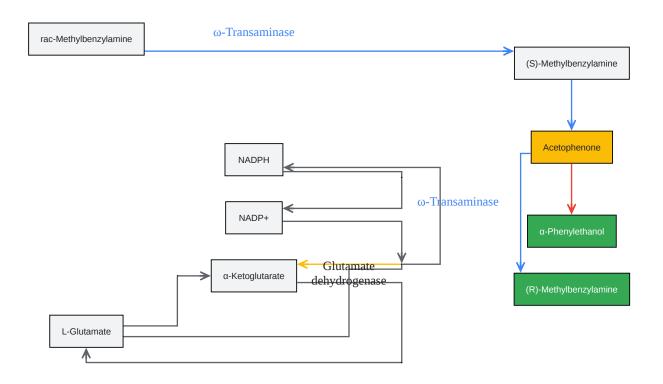
- Reaction Setup: In a round-bottom flask, 2-methylbenzaldehyde is mixed with ammonium formate.
- Heating: The mixture is heated to a temperature between 100-180 °C.
- Reaction Time: The reaction is allowed to proceed for approximately 5 hours.
- Work-up:
 - The reaction mixture is cooled to room temperature and then poured into water.



- The aqueous solution is extracted with an organic solvent, such as ether.
- The organic phase is washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate), and the solvent is removed under reduced pressure.
- Purification: The crude product is then purified by distillation to yield 2-Methylbenzylamine.

Biocatalytic Synthesis Pathway

An alternative and stereoselective route for the synthesis of chiral amines like methylbenzylamine involves a biocatalytic redox cascade reaction. This pathway is particularly relevant for the production of optically active drugs. The following diagram illustrates the simultaneous synthesis of (R)- α -methylbenzylamine and α -phenylethanol.



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Caption: Biocatalytic cascade for kinetic resolution of racemic methylbenzylamine.[6]

Applications in Drug Development

2-Methylbenzylamine serves as a crucial intermediate in the synthesis of more complex molecules. For instance, it is utilized in the preparation of N-(tert-butoxycarbonyl)-**2-methylbenzylamine**s, which are precursors for isoquinoline derivatives. Isoquinolines are a class of compounds that form the structural backbone of numerous alkaloids and pharmaceuticals.

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